Application Notes and Protocols for the Quantification of (S)-O-Methylencecalinol

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Compound of Interest

Compound Name:	*(S)-O-Methylencecalinol*
Cat. No.:	*B12382861*

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These application notes provide detailed methodologies for the quantitative analysis of **(S)-O-Methylencecalinol** in various sample matrices, particularly from plant extracts. The protocols are based on established analytical techniques, including High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

(S)-O-Methylencecalinol is a naturally occurring benzopyran derivative with potential pharmacological activities. Accurate and precise quantification of this compound is crucial for quality control of raw materials, pharmacokinetic studies, and drug development processes. The following protocols provide a starting point for developing and validating analytical methods for **(S)-O-Methylencecalinol**.

Data Presentation

The following tables summarize typical quantitative data that can be expected from the validation of the described analytical methods. These values are representative and may vary

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depending on the specific instrumentation and matrix effects.

Table 1: HPLC-UV Method Validation Parameters

Parameter	Result
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	0.1 - 1.0 µg/mL
Limit of Quantification (LOQ)	0.5 - 5.0 µg/mL
Accuracy (% Recovery)	95 - 105%
Precision (% RSD)	< 2%

Table 2: LC-MS/MS Method Validation Parameters

Parameter	Result
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	0.01 - 0.5 ng/mL
Limit of Quantification (LOQ)	0.05 - 2.0 ng/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 5%

Table 3: GC-MS Method Validation Parameters

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Parameter	Result
Linearity (R^2)	≥ 0.998
Limit of Detection (LOD)	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 5.0 ng/mL
Accuracy (% Recovery)	90 - 110%
Precision (% RSD)	< 10%

Experimental Protocols

Protocol 1: Quantification of **(S)-O-Methylencecalinol** by HPLC-UV

This method is suitable for the quantification of **(S)-O-Methylencecalinol** in relatively clean sample matrices, such as purified extracts or formulated products.

1. Sample Preparation:

- Accurately weigh a known amount of the sample (e.g., 100 mg of plant extract).
- Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of 1 mg/mL.
- Vortex the solution for 1 minute to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

2. HPLC-UV Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v). The mobile phase composition may require optimization based on the specific column and compound retention.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 25 °C.
- UV Detection: 280 nm (or a wavelength determined by UV-Vis spectral analysis of the pure compound).

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3. Calibration:

- Prepare a stock solution of **(S)-O-Methylencecalinol** standard in the mobile phase (e.g., 100 µg/mL).
- Perform serial dilutions to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).
- Inject each standard in triplicate and construct a calibration curve by plotting the peak area against the concentration.

4. Data Analysis:

- Inject the prepared sample solution.
- Identify the peak corresponding to **(S)-O-Methylencecalinol** based on its retention time compared to the standard.
- Quantify the amount of **(S)-O-Methylencecalinol** in the sample using the calibration curve.

Protocol 2: Quantification of (S)-O-Methylencecalinol by LC-MS/MS

This method offers high sensitivity and selectivity, making it ideal for complex matrices like crude plant extracts or biological samples.[1]

1. Sample Preparation:

- Follow the same procedure as for HPLC-UV (Protocol 1, Step 1). For biological samples, a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) cleanup step may be necessary to remove interfering substances.[2]

2. LC-MS/MS Conditions:

- LC System: A UHPLC or HPLC system.
- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase: A gradient elution is typically used.
- Solvent A: Water with 0.1% formic acid.
- Solvent B: Acetonitrile with 0.1% formic acid.
- Gradient Program: Start with a low percentage of Solvent B (e.g., 10%), ramp up to a high percentage (e.g., 95%) over several minutes, hold, and then return to the initial conditions for re-equilibration. The specific gradient will need to be optimized.

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- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40 °C.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode (to be determined based on the compound's properties).
- MRM Transitions: Specific precursor-to-product ion transitions for **(S)-O-Methylencecalinol** need to be determined by infusing a standard solution into the mass spectrometer.

3. Calibration:

- Prepare a stock solution of **(S)-O-Methylencecalinol** standard in the initial mobile phase composition.
- Prepare a series of calibration standards covering the expected concentration range in the samples (e.g., 0.1 to 100 ng/mL).
- Construct a calibration curve by plotting the peak area of the specific MRM transition against the concentration.

4. Data Analysis:

- Analyze the samples using the developed LC-MS/MS method.
- Quantify **(S)-O-Methylencecalinol** based on the area of the specific MRM transition peak and the calibration curve.

Protocol 3: Quantification of (S)-O-Methylencecalinol by GC-MS

This method is suitable for volatile and thermally stable compounds. Derivatization may be necessary for compounds with polar functional groups to improve their volatility and chromatographic properties.

1. Sample Preparation:

- Extract the sample with a volatile organic solvent (e.g., hexane or dichloromethane).
- Concentrate the extract under a stream of nitrogen if necessary.
- (Optional) Derivatize the sample by adding a silylating agent (e.g., BSTFA with 1% TMCS) and heating to convert polar groups to more volatile silyl ethers.
- Dilute the sample to the desired concentration with the injection solvent.

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2. GC-MS Conditions:

- GC System: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm).
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injection Mode: Splitless or split injection, depending on the sample concentration.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at a low temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a high temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min).
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Full scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis, monitoring characteristic ions of **(S)-O-Methylencecalinol**.

3. Calibration:

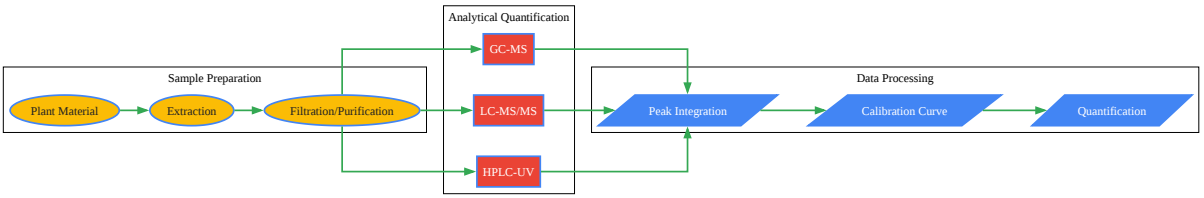
- Prepare a stock solution of **(S)-O-Methylencecalinol** standard in a suitable volatile solvent.
- Prepare a series of calibration standards. If derivatization is used for samples, the standards must also be derivatized.
- Construct a calibration curve by plotting the peak area of the selected ion(s) against the concentration.

4. Data Analysis:

- Analyze the samples using the developed GC-MS method.
- Identify the peak corresponding to **(S)-O-Methylencecalinol** (or its derivative) based on its retention time and mass spectrum.
- Quantify the compound using the calibration curve.

Mandatory Visualization

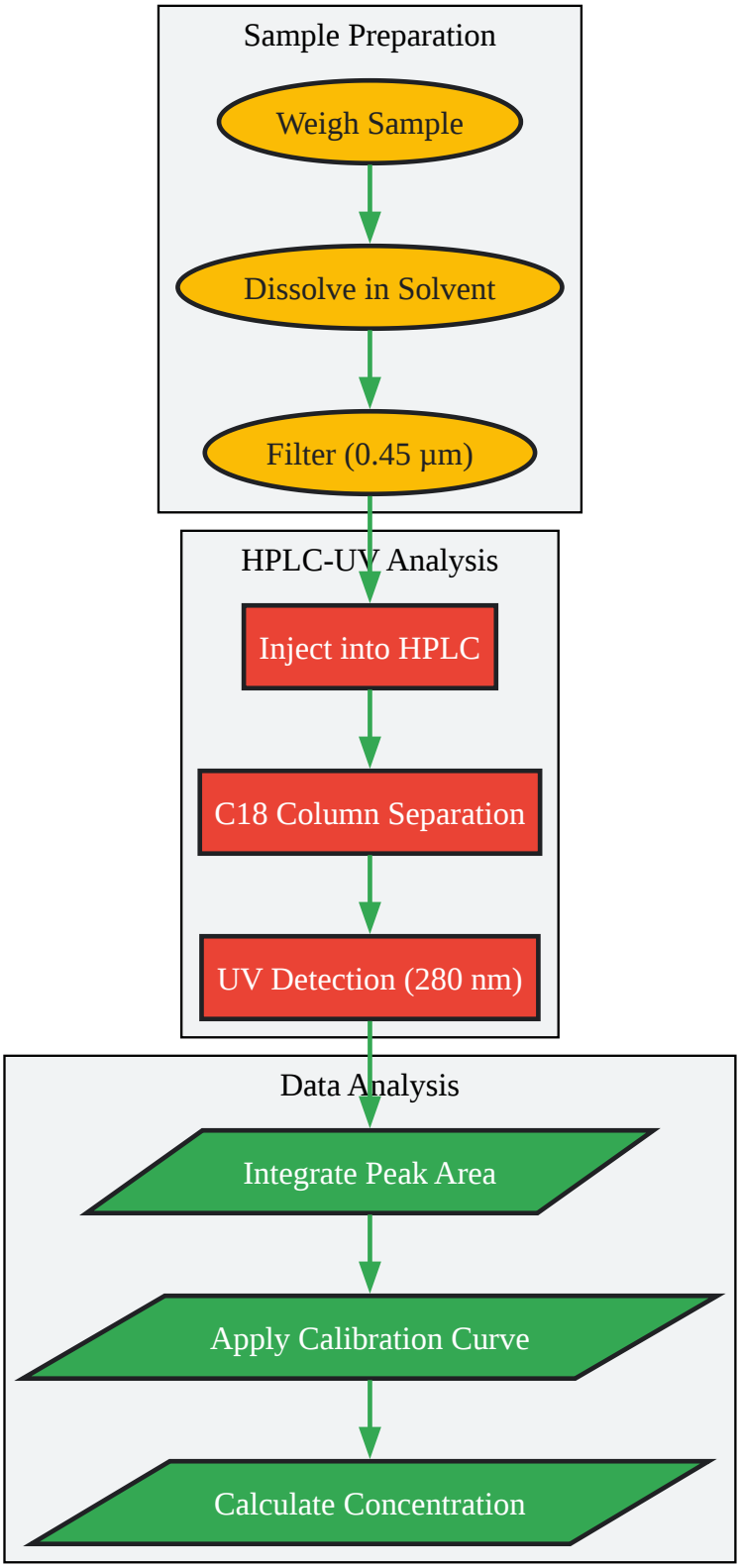
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Caption: General workflow for the quantification of **(S)-O-Methylencecalinol**.

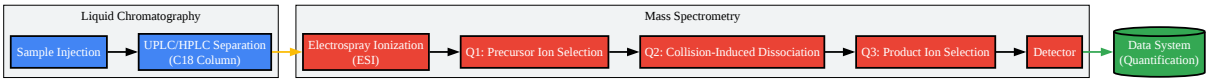
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Caption: Detailed workflow for the HPLC-UV protocol.

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Caption: Signaling pathway for LC-MS/MS analysis.

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